

An In-depth Technical Guide to the Safe Handling of 9-Iodophenanthrene

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Compound of Interest

Compound Name: **9-Iodophenanthrene**

Cat. No.: **B092893**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **9-iodophenanthrene**, a chemical compound utilized in various research and development applications. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This document outlines the known hazards, handling procedures, personal protective equipment requirements, and emergency response measures associated with **9-iodophenanthrene**.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **9-iodophenanthrene** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₄ H ₉ I	[1] [2] [3]
Molecular Weight	304.13 g/mol	[1] [2] [3]
Appearance	Light yellow to yellow solid	[4]
Melting Point	91-93 °C	[1] [2] [4]
Boiling Point	411.0 ± 14.0 °C (Predicted)	[4]
Density	1.692 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Insoluble in water	[5]
Stability	Stable, but light sensitive.	[4]

Hazard Identification and Classification

9-Iodophenanthrene is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Classification	Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[1] [2] [3]
Eye Irritation	H319	Causes serious eye irritation	[1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[1] [2] [3]
Signal Word	Warning		[1] [2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **9-iodophenanthrene** to minimize exposure risk.

Equipment	Specification
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask of type N95 (US) is recommended.[1]
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.

Handling and Storage Protocols

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and personal clothing.[6]
- Wash hands thoroughly after handling.[6]
- Avoid breathing dust or fumes.[6]
- Use only in a well-ventilated area or under a chemical fume hood.[6]
- Minimize dust generation and accumulation.[6]
- Keep away from sources of ignition.[6]

- Do not eat, drink, or smoke when using this product.[6][7]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[5][6]
- Store in the dark as the compound is light-sensitive.[4]
- Incompatible with strong oxidizing agents.[4][5]

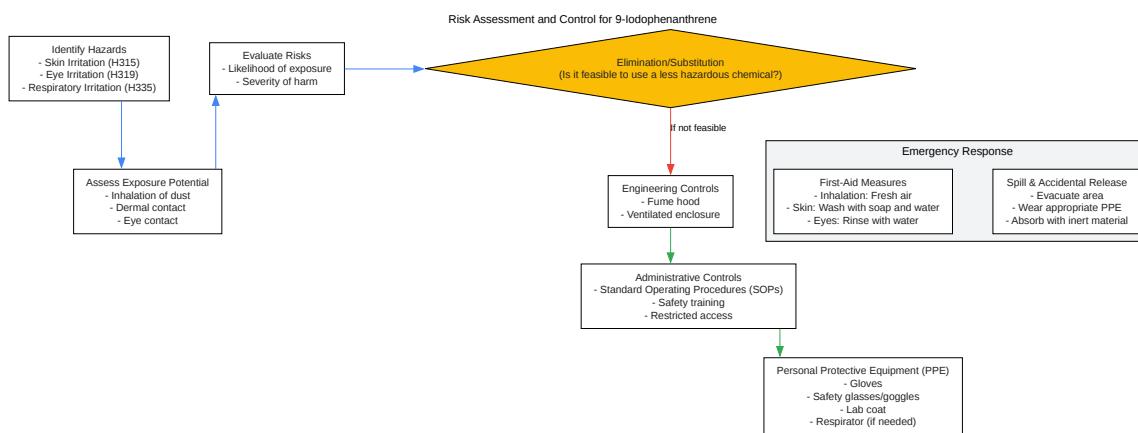
First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Protocol
Inhalation	If inhaled, remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[6]
Skin Contact	If on skin, wash with plenty of soap and water.[6]
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[7]

Risk Assessment and Control Workflow

The following diagram illustrates a logical workflow for the risk assessment and control process when working with **9-Iodophenanthrene**.



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